

Application Note: Preparation of Finafloxacin-d4 HCl Working Standard Solutions

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Compound of Interest

Compound Name: *Finafloxacin-d4 HCl*

Cat. No.: *B1165078*

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Abstract & Scope

This technical guide details the protocol for preparing Finafloxacin-d4 Hydrochloride working standard solutions. Finafloxacin (Xtoro™) is a novel fluoroquinolone antibiotic distinguished by its enhanced activity in acidic environments (pH 5.0–6.0). Accurate quantification in biological matrices (plasma, urine, infected tissue) via LC-MS/MS requires a stable isotope-labeled internal standard (SIL-IS) to correct for matrix effects, recovery losses, and ionization variability.

Critical Constraint: Finafloxacin exhibits pH-dependent solubility and significant photosensitivity. This protocol incorporates specific buffering and handling steps to prevent precipitation and photodegradation, ensuring the integrity of the analytical run.

Material Specifications & Chemical Identity

Before initiating the protocol, verify the Certificate of Analysis (CoA) for the specific lot of reference material.

Parameter	Finafloxacin (Free Base)	Finafloxacin-d4 HCl (Internal Standard)
CAS Number	209342-40-5	N/A (Deuterated Analog)
Molecular Formula	C ₂₀ H ₁₉ FN ₄ O ₄	C ₂₀ H ₁₅ D ₄ FN ₄ O ₄ · HCl
Molecular Weight	398.39 g/mol	~438.87 g/mol (Salt form)*
Solubility Profile	Slightly soluble in water (neutral); Soluble in DMSO; Soluble in acidic media.	Same as parent; HCl salt improves aqueous solubility but requires acidic maintenance.
pKa	pKa ₁ ≈ 5.6 (COOH), pKa ₂ ≈ 7.8 (N-basic)	Isotope effect on pKa is negligible.
Storage	-20°C, Protect from Light	-20°C, Protect from Light, Desiccated

*Note: The MW of **Finafloxacin-d4 HCl** varies based on the specific position of deuteration and hydration state. Always use the MW from the vendor's CoA for calculations.

Critical Pre-Analytical Considerations

Photostability (Crucial)

Fluoroquinolones undergo rapid photodegradation (decarboxylation and defluorination) under UV/Visible light.

- Requirement: All procedures must be performed under yellow (sodium vapor) light or low-light conditions.
- Labware: Use amber borosilicate glass vials (Class A). If amber glassware is unavailable, wrap clear glassware in aluminum foil immediately.

Solubility & Adsorption

Finafloxacin is zwitterionic. At neutral pH (near isoelectric point), solubility is lowest (~0.125 mg/mL), increasing risk of precipitation.

- Solvent Choice: Primary stocks should be prepared in DMSO or Methanol containing 0.1% Formic Acid. Avoid neutral water for stock solutions.
- Adsorption: Fluoroquinolones can chelate with metal ions and adsorb to glass. Use silanized glass or high-quality polypropylene (PP) for low-concentration working solutions.

Protocol: Primary Stock Solution Preparation

Objective: Prepare a 1.0 mg/mL (free base equivalent) stock solution.

Calculation Logic (Salt Correction)

To weigh the correct amount of the HCl salt to achieve a specific free base concentration, use the following correction factor:

Example Calculation:

- Target Conc: 1.0 mg/mL in 10 mL
- Target Mass (Base): 10.0 mg
- MW (Base): 398.39
- MW (d4-HCl Salt): 438.87 (Hypothetical - check CoA)
- Purity: 98.5%

Step-by-Step Procedure

- Equilibration: Remove the **Finafloxacin-d4 HCl** vial from the freezer (-20°C) and allow it to equilibrate to room temperature in a desiccator (approx. 30 mins) to prevent condensation.
- Weighing: Weigh approximately 11.2 mg (or calculated amount) of the salt into a 10 mL amber volumetric flask. Record the exact weight to 0.01 mg.
- Dissolution:
 - Add approx. 6 mL of DMSO (Dimethyl sulfoxide).

- Rationale: DMSO ensures complete solubilization of the salt form without pH adjustment issues.
- Sonicate for 5 minutes. Ensure no visible particulates remain.
- Dilution: Dilute to volume with DMSO. Cap and invert 10 times.
- Storage: Aliquot into 1 mL amber cryovials. Store at -80°C.
- Stability:[1][2][3][4] Stable for >6 months at -80°C. Avoid repeated freeze-thaw cycles (max 3 cycles).

Protocol: Working Standard Solution Preparation

Objective: Prepare a working IS solution (e.g., 500 ng/mL) suitable for spiking into samples.

Solvent Strategy: The working solvent must be compatible with the initial mobile phase to prevent "solvent shock" and peak distortion.

- Recommended Diluent: 50:50 Methanol:Water + 0.1% Formic Acid. (The acid maintains the molecule in a cationic, soluble state).

Dilution Scheme Workflow



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Figure 1: Serial dilution workflow for **Finafloxacin-d4 HCl**. Note the transition from 100% organic (DMSO) to aqueous/organic mix.

Step-by-Step Procedure

- Intermediate Solution (10 µg/mL):
 - Pipette 100 µL of the 1.0 mg/mL Stock into a 10 mL amber volumetric flask.

- Dilute to volume with 50:50 Methanol:Water (0.1% Formic Acid).
- Vortex for 10 seconds.
- Working Solution (500 ng/mL):
 - Pipette 500 μ L of the Intermediate Solution into a 10 mL amber volumetric flask.
 - Dilute to volume with 50:50 Methanol:Water (0.1% Formic Acid).
 - Vortex for 10 seconds.
- Usage: Use fresh. If storage is necessary, store at 4°C for no more than 1 week in amber vials.

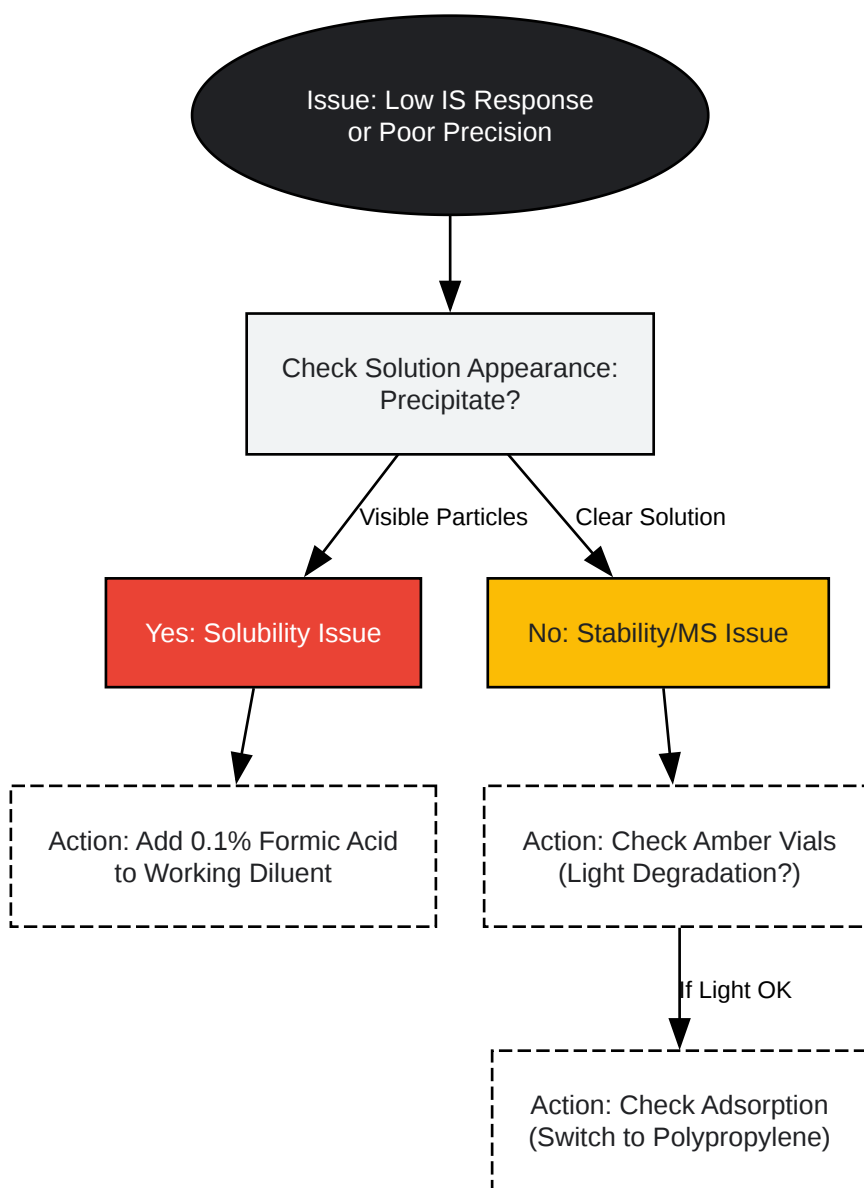
Quality Control & Troubleshooting

Isotopic Purity Check

Before using a new lot of IS for quantitation, verify it does not contain significant unlabeled Finafloxacin (M+0).

- Inject a blank sample spiked only with the IS at the working concentration.
- Monitor the transition for Finafloxacin (e.g., m/z 399.4 \rightarrow fragment) and Finafloxacin-d4 (e.g., m/z 403.4 \rightarrow fragment).
- Acceptance Criteria: The response of the unlabeled analyte channel in the IS-only sample must be < 5% of the LLOQ response of the analyte.

Troubleshooting Decision Tree



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Figure 2: Diagnostic logic for resolving internal standard instability or inconsistency.

References

- FDA AccessData. Xtoro (Finafloxacin Otic Suspension) Prescribing Information. U.S. Food and Drug Administration. [\[Link\]](#)
- PubChem. Finafloxacin Hydrochloride Compound Summary. National Center for Biotechnology Information. [\[Link\]](#)

- MerLion Pharmaceuticals. New Fluoroquinolone Finafloxacin HCl (FIN): Physicochemical Characteristics. [[Link](#)]

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